

2,5-Diiodopyrazine CAS number and molecular weight

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Compound of Interest

Compound Name: 2,5-Diiodopyrazine

Cat. No.: B123192

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An In-depth Technical Guide to 2,5-Diiodopyrazine

This technical guide provides comprehensive information on **2,5-diiodopyrazine**, including its chemical properties, synthesis protocols, and potential applications in research and drug development. The content is tailored for researchers, scientists, and professionals in the field of drug development.

Core Chemical and Physical Properties

2,5-Diiodopyrazine is a di-halogenated pyrazine derivative. Its key quantitative properties are summarized below for easy reference.

Property	Value	Citation(s)
CAS Number	1093418-77-9	
Molecular Formula	C ₄ H ₂ I ₂ N ₂	
Molecular Weight	331.88 g/mol	
Exact Mass	331.83074 Da	
Appearance	Yellow powder	
Melting Point	141 °C	
XLogP3-AA	1.2	
Hydrogen Bond Donor Count	0	
Hydrogen Bond Acceptor Count	2	

Synthesis of 2,5-Diiodopyrazine

A reliable method for the gram-scale synthesis of **2,5-diiodopyrazine** involves the deprotonative dimetalation of pyrazine.

Materials:

- 2,2,6,6-tetramethylpiperidine (TMP)
- n-Butyllithium (BuLi) (1.6 M solution in hexanes)
- CdCl₂·TMEDA (Cadmium chloride tetramethylethylenediamine complex)
- Pyrazine
- Iodine (I₂)
- Tetrahydrofuran (THF)
- Heptane

- Dichloromethane (CH_2Cl_2)

Procedure:

- To a stirred and cooled ($0\text{ }^\circ\text{C}$) solution of 2,2,6,6-tetramethylpiperidine (13 mL, 75 mmol) in THF (25 mL), successively add BuLi (1.6 M hexanes solution, 75 mmol) and $\text{CdCl}_2\cdot\text{TMEDA}$ (7.5 g, 25 mmol).
- Stir the mixture for 15 minutes at $0\text{ }^\circ\text{C}$.
- Introduce pyrazine (2.0 g, 25 mmol) to the mixture.
- Allow the reaction to stir for 2 hours at room temperature.
- Add a solution of I_2 (14 g, 75 mmol) in THF (25 mL).
- Purify the resulting product by flash chromatography on silica gel using a heptane/ CH_2Cl_2 gradient (from 100/0 to 80/20).
- The final product, **2,5-diiodopyrazine**, is obtained as a yellow powder (yield: 3.3 g, 40%).

Characterization Data:

- ^1H NMR (CDCl_3): δ 8.63 (s, 2H)
- ^{13}C NMR (CDCl_3): δ 116.6 (C2 and C5), 154.1 (C3 and C6)
- HRMS (High-Resolution Mass Spectrometry): Calculated for $\text{C}_4\text{H}_2\text{I}_2\text{N}_2$: 331.8307, Found: 331.8297
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